

Spectroscopic Characterization of 3-Allyloxyphenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Allyloxyphenylboronic acid

CAS No.: 222840-95-1

Cat. No.: B1288623

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies for the characterization of **3-allyloxyphenylboronic acid**. Due to the limited availability of experimental spectra in public databases, this document focuses on predicted data and detailed experimental protocols that can be employed to obtain and interpret the necessary spectroscopic information for this compound.

Compound Profile

- Compound Name: **3-Allyloxyphenylboronic acid**
- Molecular Formula: $C_9H_{11}BO_3$
- Molecular Weight: 177.99 g/mol
- CAS Number: 222840-95-1[1]
- Chemical Structure:

C---C / C C \ / C---C \ / H

Mass Spectrometry (MS) Data

While experimental mass spectra for **3-allyloxyphenylboronic acid** are not readily available, predicted mass-to-charge ratios (m/z) for various adducts have been calculated and are presented in Table 1. These values are crucial for the identification of the compound in mass spectrometry analysis.^[2]

Table 1: Predicted Mass Spectrometry Data for **3-Allyloxyphenylboronic Acid** Adducts^[2]

Adduct Ion	Predicted m/z
$[M+H]^+$	179.08740
$[M+Na]^+$	201.06934
$[M-H]^-$	177.07284
$[M+NH_4]^+$	196.11394
$[M+K]^+$	217.04328
$[M]^+$	178.07957

Experimental Protocols

The following sections detail the methodologies for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-allyloxyphenylboronic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for elucidating the molecular structure of organic compounds. For boronic acids, certain challenges such as oligomerization can lead to broad signals.^[3] The following protocol is designed to mitigate these issues.

3.1.1. Sample Preparation

- Solvent Selection:** Dissolve approximately 5-10 mg of **3-allyloxyphenylboronic acid** in 0.5-0.7 mL of a suitable deuterated solvent. Deuterated methanol (CD_3OD) or deuterated

dimethyl sulfoxide (DMSO- d_6) are often good choices for boronic acids as they can help to break up oligomers.^{[3][4]}

- **Sample Filtration:** If any particulate matter is visible, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry NMR tube.
- **Internal Standard:** For precise chemical shift referencing, a small amount of a suitable internal standard (e.g., tetramethylsilane, TMS) can be added, although modern spectrometers can also reference the residual solvent peak.

3.1.2. Data Acquisition

- **^1H NMR:** Acquire a proton NMR spectrum to identify the number, environment, and coupling of hydrogen atoms. Key expected signals would include those for the aromatic protons, the allyl group protons (vinylic and methylene), and the exchangeable protons of the boronic acid and any residual water.
- **^{13}C NMR:** Obtain a carbon-13 NMR spectrum to determine the number and types of carbon atoms.
- **^{11}B NMR:** Boron-11 NMR is a valuable tool for directly observing the boron atom. The chemical shift will indicate the coordination state of the boron (trigonal planar vs. tetrahedral).^{[5][6][7]}
- **2D NMR (COSY, HSQC, HMBC):** If the 1D spectra are complex or ambiguous, two-dimensional NMR experiments can be performed to establish connectivity between protons (COSY) and between protons and carbons (HSQC for one-bond correlations, HMBC for multiple-bond correlations).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation. For a solid sample like **3-allyloxyphenylboronic acid**, several sample preparation techniques can be used.

3.2.1. Thin Solid Film Method

This method is often the simplest and fastest for obtaining a good quality spectrum of a solid.

- Dissolve a small amount (2-5 mg) of **3-allyloxyphenylboronic acid** in a few drops of a volatile solvent (e.g., methylene chloride or acetone).^[8]
- Place a drop of this solution onto the surface of a salt plate (e.g., NaCl or KBr).
- Allow the solvent to evaporate completely, leaving a thin film of the solid compound on the plate.^[8]^[9]
- Mount the plate in the spectrometer and acquire the spectrum.

3.2.2. Potassium Bromide (KBr) Pellet Method

- Thoroughly grind 1-2 mg of **3-allyloxyphenylboronic acid** with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle.
- Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.
- Place the pellet in the sample holder of the IR spectrometer and acquire the spectrum.

3.2.3. Nujol Mull Method

- Grind a few milligrams of the sample to a fine powder in a mortar and pestle.
- Add a drop or two of Nujol (mineral oil) and continue to grind until a smooth, thick paste is formed.^[10]
- Spread a thin layer of the mull between two salt plates.
- Acquire the spectrum, noting that the Nujol itself will have characteristic C-H stretching and bending bands.^[11]

Mass Spectrometry (MS)

Electron Ionization (EI) is a common mass spectrometry technique for the analysis of relatively small, volatile organic molecules.

3.3.1. Sample Introduction

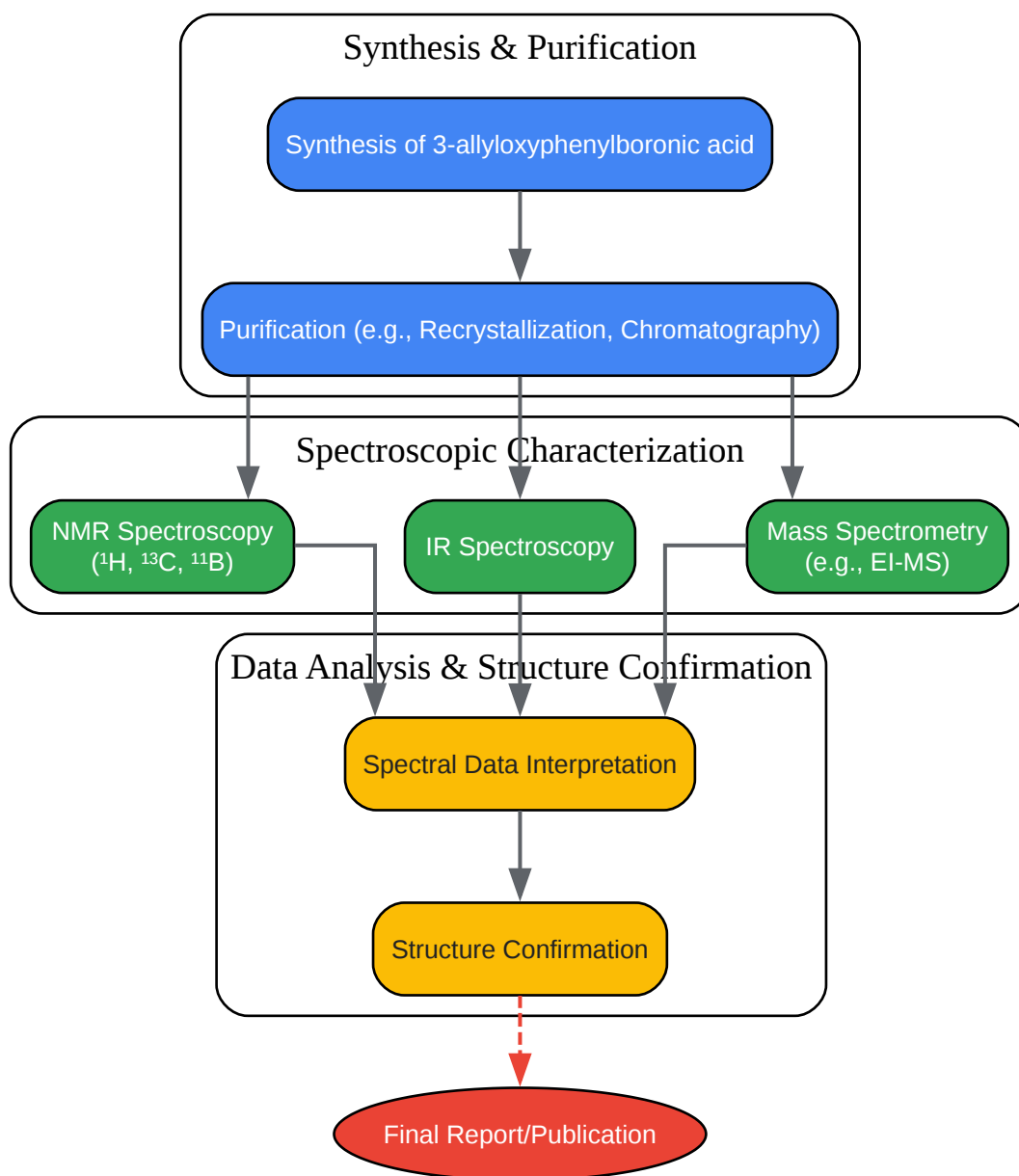
- Direct Insertion Probe (DIP):
 - Place a small amount of the solid sample into a capillary tube.
 - Insert the capillary tube into the direct insertion probe.
 - Introduce the probe into the ion source of the mass spectrometer.
 - Gradually heat the probe to volatilize the sample.
- Gas Chromatography (GC-MS): If the compound is sufficiently volatile and thermally stable, it can be introduced via a gas chromatograph for separation from any impurities prior to ionization.

3.3.2. Ionization and Analysis

- In the ion source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV).^{[12][13]} This causes the molecules to ionize and fragment.
- The resulting positively charged ions (the molecular ion and various fragment ions) are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating a mass spectrum.

Logical Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized organic compound like **3-allyloxyphenylboronic acid**.



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Caption: Workflow for the synthesis and spectroscopic characterization of **3-allyloxyphenylboronic acid**.

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